

Reducing degradation of Mustard-Lewisite during sample storage

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Mustard-Lewisite

CAS No.: 378791-32-3

Cat. No.: B12772085

[Get Quote](#)

Technical Support Center: Mustard-Lewisite Sample Stability

Disclaimer: **Mustard-Lewisite** (HL) is a highly toxic chemical warfare agent. All handling, storage, and analysis must be conducted exclusively by authorized and trained personnel in appropriately equipped and certified laboratories, following all applicable safety and legal regulations. This document is for informational purposes only and does not constitute a license to handle these materials.

Frequently Asked Questions (FAQs)

Q1: What are the primary degradation pathways for **Mustard-Lewisite** (HL) during storage?

A1: The primary degradation pathway for both components of HL in the presence of moisture is hydrolysis.^{[1][2][3]}

- Sulfur Mustard (HD) hydrolyzes to form thiodiglycol (TDG) and hydrochloric acid (HCl).^{[2][4]} It can also form toxic sulfonium salts.^[5]

- Lewisite (L) hydrolyzes to produce hydrochloric acid (HCl) and highly toxic arsenic (III) compounds, such as 2-chlorovinyl arsenous acid (CVAA) and lewisite oxide.[1][2][3]

Q2: What are the main factors that accelerate the degradation of HL samples?

A2: Several factors can accelerate degradation:

- Presence of Water/Moisture: This is the most significant factor, as it drives the hydrolysis of both agents.[1][3][6]
- Elevated Temperatures: Higher temperatures increase the rate of hydrolysis and can also lead to volatilization.[5][7]
- pH: The hydrolysis of Lewisite is pH-dependent.[1]
- Oxidizing Agents: Strong oxidizing agents will chemically degrade sulfur mustard.[5]
- Light Exposure: In aqueous solutions, the cis-isomer of Lewisite can undergo photoconversion to the trans-isomer, potentially altering its properties.[3]

Q3: Are the degradation products of **Mustard-Lewisite** hazardous?

A3: Yes, many of the degradation products are toxic. While thiodiglycol from mustard is relatively non-toxic, the hydrolysis products of Lewisite, such as lewisite oxide and CVAA, are highly toxic arsenic compounds, with some retaining blistering properties similar to the parent agent.[2][8] These degradation products can also be environmentally persistent.[1][2]

Q4: How does the choice of solvent affect the stability of HL samples?

A4: The choice of solvent is critical. Protic solvents, especially water, will lead to rapid hydrolysis. For analytical purposes, a dry, inert organic solvent is preferred. Sulfur mustard is highly soluble in common organic solvents.[5] Lewisite has been shown to be relatively stable in dimethyl sulfoxide (DMSO) for approximately one week under refrigeration.[9]

Q5: What types of materials should be avoided for sample storage containers?

A5: At elevated temperatures (e.g., 65°C), **Mustard-Lewisite** mixture is corrosive to brass and can also corrode steel.[10] Contact with metals may also lead to the evolution of flammable

hydrogen gas.[10] For long-term storage, inert materials such as glass, preferably amber to protect from light, with polytetrafluoroethylene (PTFE)-lined caps are recommended.

Troubleshooting Guide

Problem: Unexpectedly low concentration of parent agent(s) in a stored sample.

Possible Cause	Troubleshooting Step
Sample Hydrolysis	1. Verify the water content of the solvent used for storage. Ensure anhydrous solvents were used. 2. Check storage containers for proper sealing to prevent atmospheric moisture ingress. 3. Analyze the sample for the presence of key hydrolysis products like thiodiglycol (for HD) and CVAA (for L) to confirm degradation.[4] [11]
Elevated Storage Temperature	1. Review temperature logs for the storage unit to check for any deviations from the set point. 2. Ensure samples were not exposed to higher temperatures during transport or handling.[7]
Improper Dilution/Preparation	1. Re-run a freshly prepared standard to confirm instrument calibration. 2. Review the original sample preparation and dilution records for potential errors.
Adsorption to Container	1. Ensure the container material is non-reactive (e.g., silanized glass). 2. If possible, rinse the "empty" container with a suitable solvent and analyze the rinse solution for the missing analyte.

Problem: Appearance of new or unexpected peaks in an analytical chromatogram.

Possible Cause	Troubleshooting Step
Formation of Degradation Products	1. Attempt to identify the new peaks using mass spectrometry (MS) and compare the spectra with known degradation products of Mustard and Lewisite. ^[12] 2. Common degradation products include thiodiglycol, CVAA, and lewisite oxide. ^{[2][8]}
Solvent Impurities or Leaching	1. Analyze a blank sample of the solvent that was used for sample storage. 2. Check for leachates from the container or cap liner by storing a solvent blank in the same type of container for a similar duration and analyzing it. ^[13]
Contamination	1. Review sample handling procedures to identify potential sources of cross-contamination. 2. Ensure all glassware and equipment were properly cleaned before use.

Data on Storage Stability

The following table provides illustrative data on the stability of **Mustard-Lewisite** under various storage conditions. This data is generalized from qualitative descriptions in the literature and should be used for guidance only; specific stability studies must be performed for each unique sample matrix and storage condition.

Agent	Storage Temp.	Solvent/Matrix	Container	Approximate Half-Life (Illustrative)	Primary Degradation Concern	Reference
Sulfur Mustard (HD)	Room Temp (~20°C)	Neat, dry	Sealed Glass	Weeks to Months	Thermal Degradation, Polymerization	[5]
Sulfur Mustard (HD)	Room Temp (~20°C)	Aqueous	Glass	Hours to Days	Hydrolysis	[5][6]
Lewisite (L)	Room Temp (~20°C)	Aqueous	Glass	Hours	Rapid Hydrolysis	[1][3]
Mustard-Lewisite (HL)	< 4°C	Anhydrous Organic Solvent	Amber Glass, PTFE cap	Months	Residual Moisture, Oxidation	[7][9]
Mustard-Lewisite (HL)	-20°C or lower	Anhydrous Organic Solvent	Amber Glass, PTFE cap	Years	Long-term stability requires stringent anhydrous conditions.	[2][14]

Diagrams: Degradation & Troubleshooting

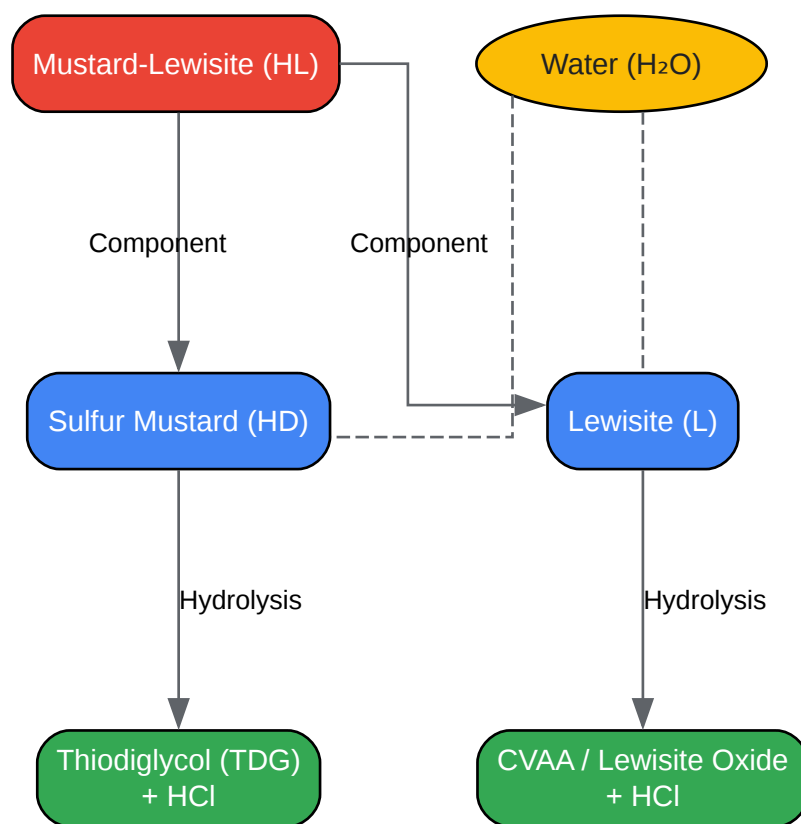


Fig. 1: Simplified Hydrolysis Pathway of Mustard-Lewisite

[Click to download full resolution via product page](#)

Caption: Fig. 1: Simplified Hydrolysis Pathway of **Mustard-Lewisite**

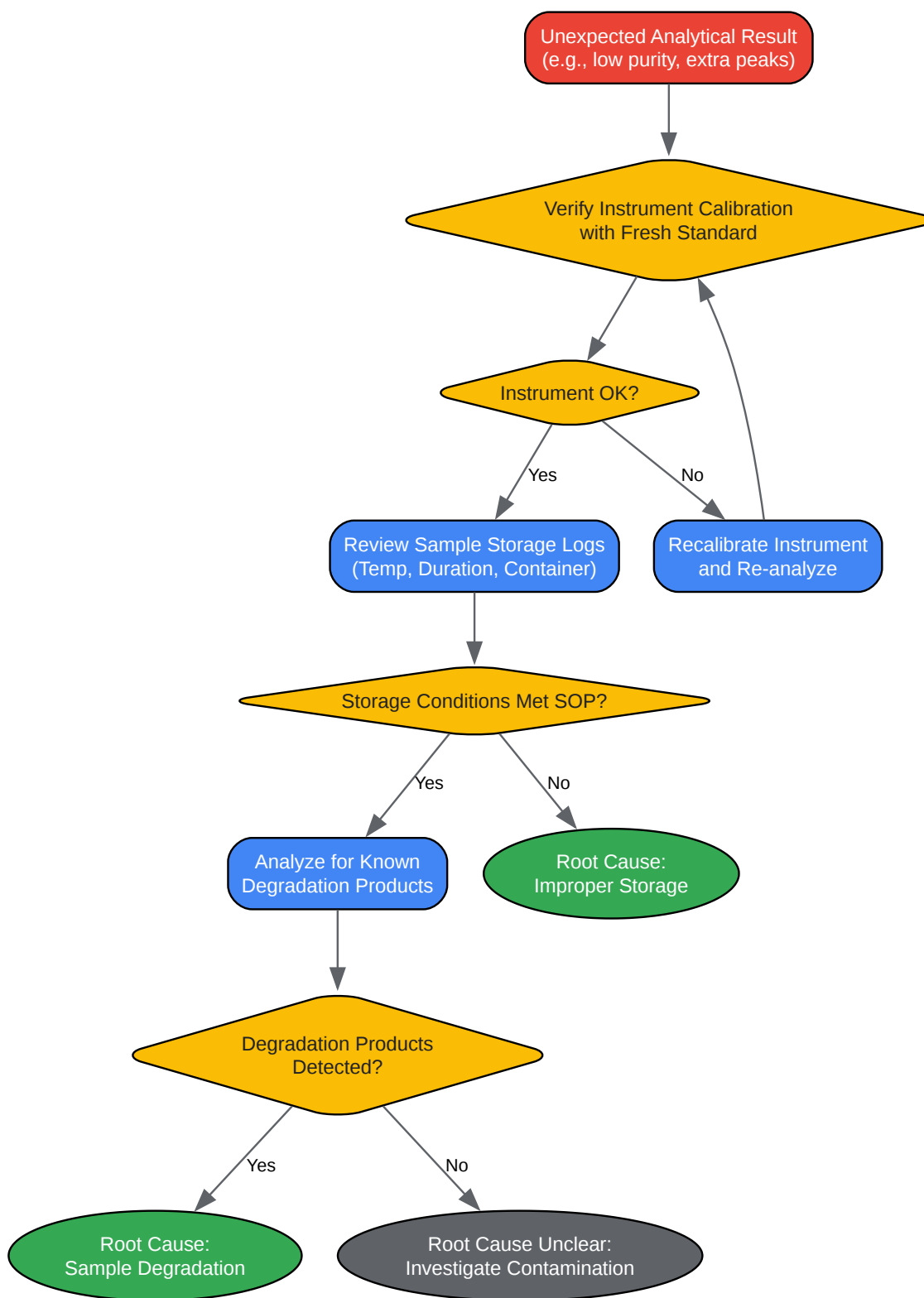


Fig. 2: Troubleshooting Workflow for Sample Degradation

[Click to download full resolution via product page](#)

Caption: Fig. 2: Troubleshooting Workflow for Sample Degradation

Representative Experimental Protocol: Stability Assessment by GC-MS

Objective: To determine the stability of a **Mustard-Lewisite** (HL) sample in a specific solvent over time under controlled storage conditions.

1. Materials and Reagents

- HL Stock Solution (certified concentration)
- Anhydrous Solvent (e.g., isopropanol, dichloromethane)
- Internal Standard (IS) (e.g., naphthalene, 1-chloronaphthalene)[[9](#)]
- Type 1 Amber Glass Vials with PTFE-lined screw caps
- Calibrated Gas-tight Syringes
- Gas Chromatograph with Mass Spectrometer (GC-MS)
- Inert gas (e.g., Argon or Nitrogen)

2. Safety Precautions

- All procedures must be performed in a certified chemical agent laboratory with appropriate engineering controls (e.g., fume hood designed for highly toxic agents).
- Personnel must wear appropriate Personal Protective Equipment (PPE), including chemical-resistant gloves, lab coat, and respiratory protection as dictated by institutional safety protocols.
- Have decontamination solutions and emergency procedures readily available.

3. Sample Preparation (Time Point Zero)

- Inside the fume hood, prepare a working solution of HL in the chosen anhydrous solvent to a known concentration (e.g., 100 µg/mL).

- Add the internal standard to the working solution at a fixed concentration.
- Aliquot the solution into multiple amber glass vials (e.g., 1 mL per vial), ensuring one vial for each future time point.
- Flush the headspace of each vial with an inert gas to displace oxygen and moisture before tightly sealing the cap.
- Immediately analyze three of the freshly prepared samples ("Time Zero" replicates) according to the GC-MS method below.
- Place the remaining sealed vials into the designated, temperature-controlled storage unit (e.g., refrigerator at 4°C or freezer at -20°C).

4. GC-MS Analysis

- GC Column: Low-bleed, mid-polarity capillary column suitable for semi-volatile compounds.
- Inlet: Split/Splitless injector, run in split mode to handle the concentration.
- Oven Program: Start at a low temperature (e.g., 50°C), ramp at a controlled rate (e.g., 10°C/min) to a final temperature (e.g., 250°C).
- Carrier Gas: Helium at a constant flow rate.
- MS Method: Electron Impact (EI) ionization. Scan a mass range appropriate for the parent agents and expected degradation products (e.g., 50-300 m/z). Alternatively, use Selected Ion Monitoring (SIM) for higher sensitivity if target analytes are known.

5. Subsequent Time Points

- At each scheduled time point (e.g., 1 day, 7 days, 30 days, 90 days), remove three vials from storage.
- Allow the vials to equilibrate to room temperature before opening.
- Analyze each sample by the established GC-MS method.

6. Data Analysis

- For each chromatogram, calculate the peak area ratio of the parent agent(s) (HD and L) to the internal standard (IS).
- Average the ratios from the three replicates at each time point.
- Normalize the average ratio at each time point to the average ratio at Time Zero to determine the percentage of the agent remaining.
- Plot the percentage of agent remaining versus time to determine the degradation rate.
- Monitor chromatograms for the appearance and increase of peaks corresponding to degradation products.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nrt.org [nrt.org]
- 2. nrt.org [nrt.org]
- 3. Health Risk Assessment for Lewisite - Review of the U.S. Army's Health Risk Assessments For Oral Exposure to Six Chemical-Warfare Agents - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 4. Screening hydrolysis products of sulfur mustard agents by high-performance liquid chromatography with inductively coupled plasma mass spectrometry detection - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Chemistry of Sulfur Mustard and Lewisite - Veterans at Risk - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 6. apps.dtic.mil [apps.dtic.mil]
- 7. medcoeckapwstorprd01.blob.core.usgovcloudapi.net [medcoeckapwstorprd01.blob.core.usgovcloudapi.net]

- [8. The sources, fate, and toxicity of chemical warfare agent degradation products - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [9. osti.gov \[osti.gov\]](#)
- [10. Mustard-Lewisite Mixture \(HL\): Blister Agent | NIOSH | CDC \[cdc.gov\]](#)
- [11. researchgate.net \[researchgate.net\]](#)
- [12. atsdr.cdc.gov \[atsdr.cdc.gov\]](#)
- [13. chromatographyonline.com \[chromatographyonline.com\]](#)
- [14. Blister Agents: Lewisite \(L\), Mustard-Lewisite Mixture \(HL\) | Medical Management Guidelines | Toxic Substance Portal | ATSDR \[wwwn.cdc.gov\]](#)
- To cite this document: BenchChem. [Reducing degradation of Mustard-Lewisite during sample storage]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12772085/docs#reducing-degradation-of-mustard-lewisite-during-sample-storage\]](https://www.benchchem.com/product/b12772085/docs#reducing-degradation-of-mustard-lewisite-during-sample-storage)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check